

Technical Support Center: EXO2 Sonde Measurements in Turbulent Water

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Exo2*

Cat. No.: *B10854574*

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the accuracy of **EXO2** sonde measurements in turbulent water environments.

Frequently Asked Questions (FAQs)

Q1: How does turbulent water affect **EXO2** sonde measurements?

Turbulent water can introduce several challenges to accurate data collection. These include:

- **Signal Noise:** Rapid fluctuations in water flow and the presence of air bubbles can create noise in sensor readings, particularly for optical sensors like turbidity and dissolved oxygen.
- **Inaccurate Readings:** The fast-moving and swirling nature of turbulent water can lead to inconsistent contact between the water and the sensor surface, potentially causing artificially low or fluctuating readings. For instance, turbulence can increase the dissolution of atmospheric oxygen, leading to higher dissolved oxygen readings than in calm water.^{[1][2]}
- **Physical Instability:** The force of turbulent water can cause the sonde to move, vibrate, or even become dislodged if not securely mounted, leading to inconsistent measurement depths and potential damage to the instrument.
- **Increased Biofouling:** While seemingly counterintuitive, turbulence can sometimes increase the delivery of nutrients and organisms to the sonde surface, potentially accelerating

biofouling.

Q2: What are the best practices for deploying an **EXO2** sonde in a high-flow, turbulent river or stream?

To ensure the best quality data in turbulent conditions, proper deployment is critical. Key recommendations include:

- **Secure Mounting:** The sonde should be securely fastened to a fixed object such as a bridge piling, embedded log, or a driven steel post to prevent movement.[3] Using stainless steel chains or cables is recommended for long-term deployments.[3]
- **Protective Housing:** Encase the sonde in a protective PVC or steel pipe with holes to allow for adequate water flow while shielding it from debris.[3][4][5] The holes should be large enough to ensure good water exchange but small enough to keep out larger debris.
- **Proper Orientation:** Position the sonde so that the sensors are facing into the current to ensure a consistent flow of water over them.
- **Weighting:** In very fast-moving water, it may be necessary to attach weights to the sonde guard or body to help maintain its position and stability.[6] Ensure weights do not obstruct the sensor openings.[6]

Q3: How can I minimize biofouling on my **EXO2** sonde in turbulent water?

Biofouling can significantly impact data accuracy. To mitigate this:

- **Utilize the Central Wiper:** The **EXO2**'s integrated central wiper is a primary defense against biofouling on the sensor faces.[5] Ensure it is functioning correctly and the brush is in good condition.
- **Copper Components:** Employ copper-alloy sensor guards and copper tape on sensor bodies and other exposed surfaces.[4] Copper has natural anti-fouling properties that deter the growth of many organisms.
- **Anti-Fouling Paint:** For long-term deployments in highly prone areas, consider applying copper-based anti-fouling paint to the sonde body and guard.

- **Regular Cleaning:** Despite preventative measures, regular cleaning is essential. The frequency of cleaning will depend on the specific conditions of your deployment site.

Q4: Can a flow cell be used to improve measurements in turbulent water?

Yes, a flow cell can be a valuable tool. While primarily designed for low-flow groundwater sampling, a flow cell can be adapted to create a more controlled measurement environment for surface water applications.^{[7][8][9]} By drawing water from the turbulent source into the calmer environment of the flow cell, you can reduce signal noise and obtain more stable readings.

Troubleshooting Guides

Problem: My data is very noisy and shows rapid, unrealistic fluctuations.

Possible Cause	Troubleshooting Steps
Turbulence-induced signal noise	1. Improve Sonde Stability: Ensure the sonde is securely mounted and not vibrating. Add weights if necessary. 2. Use a Flow Cell: If feasible, pump water from the turbulent source into an EXO2 flow cell to create a quiescent measurement environment. 3. Data Post-Processing: Apply a low-pass filter (e.g., Butterworth or Savitzky-Golay) to your dataset to remove high-frequency noise. ^[10]
Air bubbles passing over sensors	1. Adjust Deployment Depth: If possible, lower the sonde to a depth where there is less air entrainment. 2. Shield the Sensors: Ensure the protective housing is adequately shielding the sensors from direct impacts of aerated water.
Electromagnetic Interference	1. Isolate from Power Sources: If deployed near heavy machinery or power lines, ensure the sonde and its cables are not in direct contact with these sources. ^[11] 2. Check for Grounding Issues: Ensure any external power supplies are properly grounded.

Problem: My dissolved oxygen readings seem artificially high.

Possible Cause	Troubleshooting Steps
Increased oxygen dissolution from turbulence	1. Acknowledge the Effect: Understand that turbulent water naturally has higher dissolved oxygen levels due to aeration. ^[1] ^[2] This may not be an error but a true reflection of the conditions. 2. Comparative Measurements: If possible, take measurements in a nearby calmer section of the water body to establish a baseline and quantify the effect of turbulence.
Biofouling on the DO sensor cap	1. Inspect and Clean: Remove the sonde and visually inspect the dissolved oxygen sensor cap for any signs of a biofilm or other organic growth. Clean according to the EXO user manual. 2. Run the Central Wiper More Frequently: Increase the wiping frequency in your deployment settings.

Problem: My turbidity readings are inconsistent and spike frequently.

Possible Cause	Troubleshooting Steps
Suspended sediment and debris	1. Check for Debris: Inspect the protective housing and sensor area for any trapped debris that may be intermittently passing in front of the turbidity sensor. 2. Data Averaging: Use a longer data logging interval or apply a moving average to your data to smooth out short-term spikes caused by passing particles.
Scouring of bottom sediments	1. Reposition the Sonde: Ensure the sonde is not deployed too close to the bottom of the water body where high flows can stir up sediment.

Experimental Protocols

Protocol 1: Deployment of **EXO2** Sonde in a High-Flow River

Objective: To obtain accurate and stable water quality data from a turbulent river environment.

Materials:

- **EXO2** Sonde with calibrated sensors
- Protective PVC or steel pipe (minimum 4-inch diameter) with pre-drilled flow holes
- Stainless steel chain or cable
- Heavy-duty shackles or carabiners
- Mounting hardware (e.g., eye bolts, brackets) for the fixed object
- Wader or boat for deployment
- Field laptop or handheld with Kor Software

Procedure:

- Site Selection: Choose a location that is representative of the river cross-section and has a stable, fixed object for mounting (e.g., bridge pier, large boulder).
- Prepare the Housing:
 - Drill a series of 1-inch diameter holes along the length of the protective pipe to ensure adequate water flow.
 - Attach a cap to the bottom of the pipe and a secure attachment point (e.g., eye bolt) to the top.
- Secure the Sonde:
 - Attach one end of the stainless steel chain/cable to the top of the **EXO2** sonde's bail.

- Carefully lower the sonde into the protective housing.
- Secure the other end of the chain/cable to the attachment point on the housing's top cap, ensuring the sonde is suspended and not resting on the bottom.
- Mount the Assembly:
 - Securely fasten the protective housing assembly to the chosen fixed object using appropriate mounting hardware.
 - Position the housing so that the sensor portion of the sonde is at the desired measurement depth and facing into the current.
- Data Logging:
 - Connect to the sonde using Kor Software and initiate the logging deployment.
 - Set a logging interval that is appropriate for your research objectives. A shorter interval (e.g., 5 minutes) may be necessary to capture dynamic events, but may also contain more noise.

Protocol 2: Post-Processing of Turbulent Water Data to Reduce Noise

Objective: To apply a low-pass filter to noisy **EXO2** data to better visualize trends.

Materials:


- Exported **EXO2** data in a tabular format (e.g., .csv)
- Data analysis software with filtering capabilities (e.g., R, Python with SciPy, MATLAB)

Procedure:

- Import Data: Load your time-series data into your chosen software.
- Visualize Raw Data: Plot the raw data for the parameter of interest (e.g., turbidity) against time to observe the noise.
- Apply a Low-Pass Filter:


- Butterworth Filter: This type of filter provides a flat frequency response in the passband, which is desirable for preserving the underlying signal. A common approach is to use a low-pass Butterworth filter with a specified cutoff frequency. The cutoff frequency will determine the degree of smoothing.[10]
- Savitzky-Golay Filter: This filter is a type of moving average that fits a polynomial to a set of adjacent data points to smooth the data. It can be effective at preserving the peaks and troughs of the signal while removing noise.[10]
- Determine Filter Parameters: The choice of filter order and cutoff frequency (for Butterworth) or window size and polynomial order (for Savitzky-Golay) is crucial. This will depend on the sampling frequency of your data and the nature of the noise. It is often an iterative process of applying the filter and visually inspecting the results.
- Visualize Filtered Data: Plot the filtered data on the same graph as the raw data to assess the effectiveness of the noise reduction. The goal is to remove the high-frequency fluctuations while retaining the longer-term trends in the data.

Visualizations

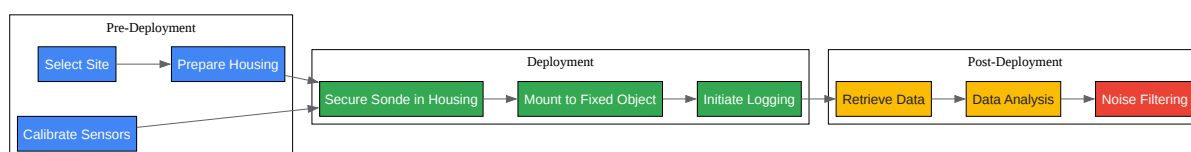

[Click to download full resolution via product page](#)

Caption: Workflow for deploying an **EXO2** sonde in turbulent water.

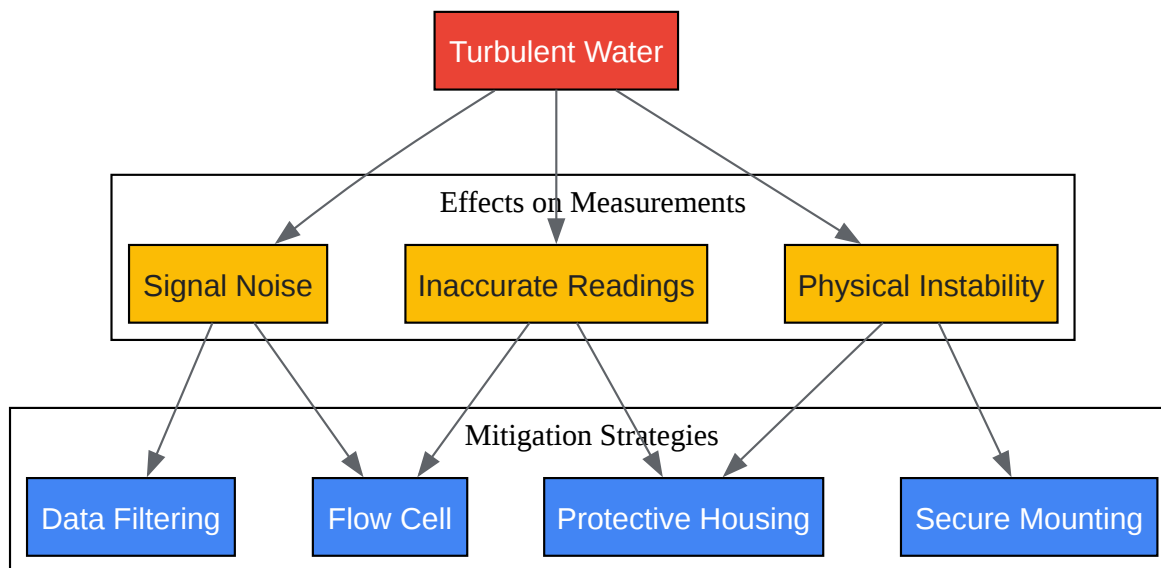

[Click to download full resolution via product page](#)

Caption: Relationship between turbulence, measurement issues, and solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nmsgraysreef.blob.core.windows.net [nmsgraysreef.blob.core.windows.net]
- 2. potomacriver.org [potomacriver.org]
- 3. cdn.hach.com [cdn.hach.com]
- 4. Top 10 tips for deploying multiparameter sondes in marine environments [ysi.com]
- 5. Case Studies in Compliance | Environment Act 2021 Monitoring with the EXO Sonde [ysi.com]
- 6. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]

- 7. fondriest.com [fondriest.com]
- 8. xylem.com [xylem.com]
- 9. envcoglobal.com [envcoglobal.com]
- 10. researchgate.net [researchgate.net]
- 11. phionics.com [phionics.com]
- To cite this document: BenchChem. [Technical Support Center: EXO2 Sonde Measurements in Turbulent Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854574#improving-the-accuracy-of-exo2-sonde-measurements-in-turbulent-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com